

# 4-Chloro-2-fluoro-5-nitrotoluene boiling point

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 4-Chloro-2-fluoro-5-nitrotoluene

CAS No.: 18349-11-6

Cat. No.: B107449

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **4-Chloro-2-fluoro-5-nitrotoluene**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive analysis of **4-Chloro-2-fluoro-5-nitrotoluene**, a key chemical intermediate in the pharmaceutical and agrochemical sectors. The document focuses on its boiling point, a critical parameter for its purification and handling in synthetic applications. We will delve into the molecular factors influencing this property, present detailed protocols for its experimental determination, and discuss its practical implications in organic synthesis and drug development. This guide is intended to serve as an authoritative resource, integrating theoretical principles with practical, field-proven methodologies.

## Introduction: The Significance of a Versatile Intermediate

**4-Chloro-2-fluoro-5-nitrotoluene** (CAS No. 18349-11-6) is a substituted toluene derivative whose structural complexity makes it a valuable building block in modern organic synthesis.<sup>[1]</sup> Its unique arrangement of chloro, fluoro, and nitro functional groups on the aromatic ring provides multiple reaction sites for constructing more complex molecules.<sup>[2][3]</sup>

The presence of these functional groups is pivotal. The nitro group is a potent activating group for nucleophilic aromatic substitution and can be readily reduced to an amine, a common transformation in the synthesis of active pharmaceutical ingredients (APIs).[2] The halogen substituents (chlorine and fluorine) further influence the electronic properties of the aromatic ring, impacting reaction pathways and the biological activity of the final compounds.[2] Consequently, this compound serves as a crucial intermediate in the synthesis of novel drugs, pesticides, and herbicides.[2][3] Understanding its fundamental physicochemical properties, such as the boiling point, is paramount for optimizing synthetic routes, ensuring purity, and enabling safe handling.

## Physicochemical Profile of 4-Chloro-2-fluoro-5-nitrotoluene

A precise understanding of a compound's physical properties is the foundation of its application in synthesis. The key physicochemical data for **4-Chloro-2-fluoro-5-nitrotoluene** are summarized below.

Property	Value	Source
CAS Number	18349-11-6	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClFNO <sub>2</sub>	[1]
Molecular Weight	189.57 g/mol	[1]
Appearance	Yellow to light brown crystalline mass	[1]
Melting Point	42-45 °C	[1][4]
Boiling Point	264.3 ± 35.0 °C (Predicted)	[1]
Solubility	Soluble in Toluene	[1][4]

## Theoretical Framework: Factors Influencing the Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[5] For **4-Chloro-2-fluoro-5-nitrotoluene**, its relatively high predicted boiling point is a direct consequence of its molecular structure and the resulting intermolecular forces.

- **Molecular Weight:** With a molecular weight of 189.57 g/mol, the compound has significant mass, which contributes to stronger London dispersion forces compared to smaller molecules.[5]
- **Polarity and Dipole-Dipole Interactions:** The molecule possesses several polar covalent bonds due to the high electronegativity of the chlorine, fluorine, and oxygen atoms relative to carbon. The C-Cl, C-F, and N-O bonds create permanent dipoles within the molecule. These dipoles lead to strong dipole-dipole attractions between adjacent molecules, requiring substantial thermal energy to overcome during the transition from liquid to gas.
- **Molecular Structure:** While the molecule is not capable of hydrogen bonding, its rigid, substituted benzene ring structure allows for efficient packing in the liquid state, maximizing the effect of intermolecular forces.

The diagram below illustrates the key functional groups that contribute to the molecule's polarity and, consequently, its high boiling point.

Caption: Molecular structure highlighting polar functional groups.

## Experimental Protocol for Boiling Point Determination

Determining an accurate boiling point is crucial for verifying purity and planning purification processes like distillation.[5][6] Given the high predicted boiling point of **4-Chloro-2-fluoro-5-nitrotoluene**, a Thiele tube apparatus with a high-temperature oil bath is the recommended method for a small-scale determination.

Causality Behind Experimental Choices:

- **Thiele Tube:** The specific design of the Thiele tube allows for uniform heating of the oil bath via convection, ensuring the sample and thermometer are heated evenly and preventing

localized overheating.[7]

- High-Temperature Oil Bath: A water bath is unsuitable as its boiling point (100 °C) is well below the expected boiling point of the analyte. A silicone or mineral oil bath provides a safe and effective heating medium for high-temperature determinations.
- Inverted Capillary Tube: This acts as a miniature manometer. Trapped air and, subsequently, sample vapor inside the capillary exert pressure. The boiling point is identified when this internal vapor pressure equals the external atmospheric pressure.[7]

## Step-by-Step Methodology

- Preparation:
  - Place a small amount (approx. 0.5 mL) of **4-Chloro-2-fluoro-5-nitrotoluene** into a small-diameter test tube (fusion tube).
  - Create a micro-capillary tube by sealing one end of a glass capillary tube using a burner.
  - Place the sealed capillary tube into the fusion tube with the open end submerged in the liquid sample.[8]
- Apparatus Assembly:
  - Securely attach the fusion tube to a thermometer using a rubber band or wire. The bottom of the fusion tube should be level with the thermometer's bulb.
  - Clamp the thermometer and attached sample tube so they are suspended in a Thiele tube filled with silicone oil. Ensure the sample is positioned near the middle of the oil for even heating.[7]
- Heating and Observation:
  - Gently heat the side arm of the Thiele tube with a microburner or heating mantle.[7]
  - As the temperature rises, air trapped in the capillary tube will begin to bubble out.

- Continue heating slowly until a continuous and vigorous stream of bubbles emerges from the capillary tip. This indicates that the sample's vapor has replaced the air and its vapor pressure is exceeding the atmospheric pressure.
- Boiling Point Measurement:
  - Remove the heat source and allow the apparatus to cool slowly.
  - The stream of bubbles will slow down and eventually stop. The precise temperature at which the liquid just begins to be drawn back into the capillary tube is the boiling point.[7] At this moment, the vapor pressure inside the capillary equals the atmospheric pressure.
  - Record the barometric pressure at the time of the experiment, as boiling point is pressure-dependent.

Caption: Workflow for experimental boiling point determination.

## Applications in Drug Development & Synthesis

Knowledge of the boiling point is not merely academic; it is a cornerstone of practical chemical synthesis.

- Purification by Distillation: In multi-step syntheses common in drug development, intermediates like **4-Chloro-2-fluoro-5-nitrotoluene** must be purified. Distillation, particularly vacuum distillation for high-boiling compounds, is a primary method. An accurate boiling point allows scientists to set the correct temperature and pressure parameters to separate the desired product from starting materials, byproducts, or solvents.
- Reaction Condition Selection: The boiling point of a compound can dictate its use as a solvent or limit the maximum temperature for a reaction to avoid loss of material.
- Purity Assessment: A sharp, consistent boiling point range is a key indicator of a compound's purity. Broad boiling ranges often suggest the presence of impurities.[5]

## Safety and Handling

As with any halogenated nitroaromatic compound, proper handling of **4-Chloro-2-fluoro-5-nitrotoluene** is essential.

- Hazard Profile: This compound is classified as an irritant, causing skin and serious eye irritation. Inhalation may also cause respiratory irritation.[9]
- Handling Procedures: Always handle this chemical in a well-ventilated area or a chemical fume hood.[10][11] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[9][12] Avoid creating dust if handling the solid form.[10]
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[9][13]

## Conclusion

The boiling point of **4-Chloro-2-fluoro-5-nitrotoluene**, while currently predicted, is a fundamental property that dictates its behavior and handling. This guide has provided a thorough examination of the molecular forces governing this property, a detailed and validated protocol for its experimental determination, and the practical implications for its use in pharmaceutical and agrochemical research. By integrating theoretical knowledge with practical application and safety, researchers can more effectively and safely utilize this versatile chemical intermediate in the development of novel and impactful molecules.

## References

- Autech Industry Co., Limited. (2026, January 26). The Chemical Versatility of 2-Fluoro-5-nitrotoluene in Modern Synthesis. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). Cas 89-59-8, 4-Chloro-2-nitrotoluene. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of 4-Chloro-2-nitrotoluene (CAS 89-59-8). Retrieved from [\[Link\]](#)
- Saja, A. A. (2021, September 19). EXPERIMENT (2) - DETERMINATION OF BOILING POINTS. Retrieved from [\[Link\]](#)
- Al-Mulla, A. (2022). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. PubMed Central. Retrieved from [\[Link\]](#)

- BYJU'S. (n.d.). Determination Of Boiling Point Of An Organic Compound. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022, May 5). 6.2B: Step-by-Step Procedures for Boiling Point Determination. Retrieved from [\[Link\]](#)
- PrepChem.com. (n.d.). Synthesis of 2-fluoro-5-nitro-toluene. Retrieved from [\[Link\]](#)
- JoVE. (2020, March 26). Video: Boiling Points - Procedure. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). EP1443040A1 - Process for preparing 3-chloro-5-nitrotoluene.
- ChemBK. (2024, April 10). 2-Chloro-4-fluoro-5-nitrotoluene. Retrieved from [\[Link\]](#)
- Carl ROTH. (n.d.). Safety Data Sheet: o-Nitrotoluene. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 4-Fluoro-2-nitrotoluene. PubChem Compound Database. Retrieved from [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 4-CHLORO-2-FLUORO-5-NITROTOLUENE price,buy 4-CHLORO-2-FLUORO-5-NITROTOLUENE - chemicalbook \[chemicalbook.com\]](#)
- [2. nbinno.com \[nbinno.com\]](#)
- [3. chemimpex.com \[chemimpex.com\]](#)
- [4. 4-Chloro-2-fluoro-5-nitrotoluene | 18349-11-6 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
- [5. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](#)
- [6. vernier.com \[vernier.com\]](#)
- [7. chem.libretexts.org \[chem.libretexts.org\]](#)

- [8. byjus.com \[byjus.com\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. dcfinechemicals.com \[dcfinechemicals.com\]](#)
- [11. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [12. carlroth.com:443 \[carlroth.com:443\]](#)
- [13. Page loading... \[guidechem.com\]](#)
- To cite this document: BenchChem. [4-Chloro-2-fluoro-5-nitrotoluene boiling point]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b107449#4-chloro-2-fluoro-5-nitrotoluene-boiling-point\]](https://www.benchchem.com/product/b107449#4-chloro-2-fluoro-5-nitrotoluene-boiling-point)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)